

3,4,4,5-Tetramethyloctane molecular formula and weight

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Compound of Interest

Compound Name: 3,4,4,5-Tetramethyloctane

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An In-depth Technical Guide on **3,4,4,5-Tetramethyloctane**: Molecular Properties and Identification

For the attention of: Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of the chemical compound **3,4,4,5-tetramethyloctane**, focusing on its fundamental molecular characteristics. While extensive research papers or whitepapers on this specific isomer are not prevalent in publicly accessible literature, this guide synthesizes available data for foundational research purposes.

Molecular Formula and Weight

The chemical structure of **3,4,4,5-tetramethyloctane**, an isomer of dodecane, consists of an eight-carbon (octane) backbone with four methyl group substitutions. This structural arrangement directly determines its molecular formula and weight, which are crucial parameters for any experimental or computational work.

The molecular formula for **3,4,4,5-tetramethyloctane** is C₁₂H₂₆.^[1] This formula is consistent across various isomers of tetramethyloctane and dodecane.^{[2][3][4][5][6][7]} The molecular weight is a key identifier in mass spectrometry and is fundamental for stoichiometric calculations in chemical reactions.

Parameter	Value	Reference
Molecular Formula	C12H26	[1][5][6]
Molecular Weight	170.33 g/mol	[1][5][6]
Alternate Molecular Weight	170.3348 g/mol	[2][4][7]

Note: The slight variation in molecular weight values can be attributed to differences in the isotopic atomic weights used in the calculations by various databases.

Experimental Protocols

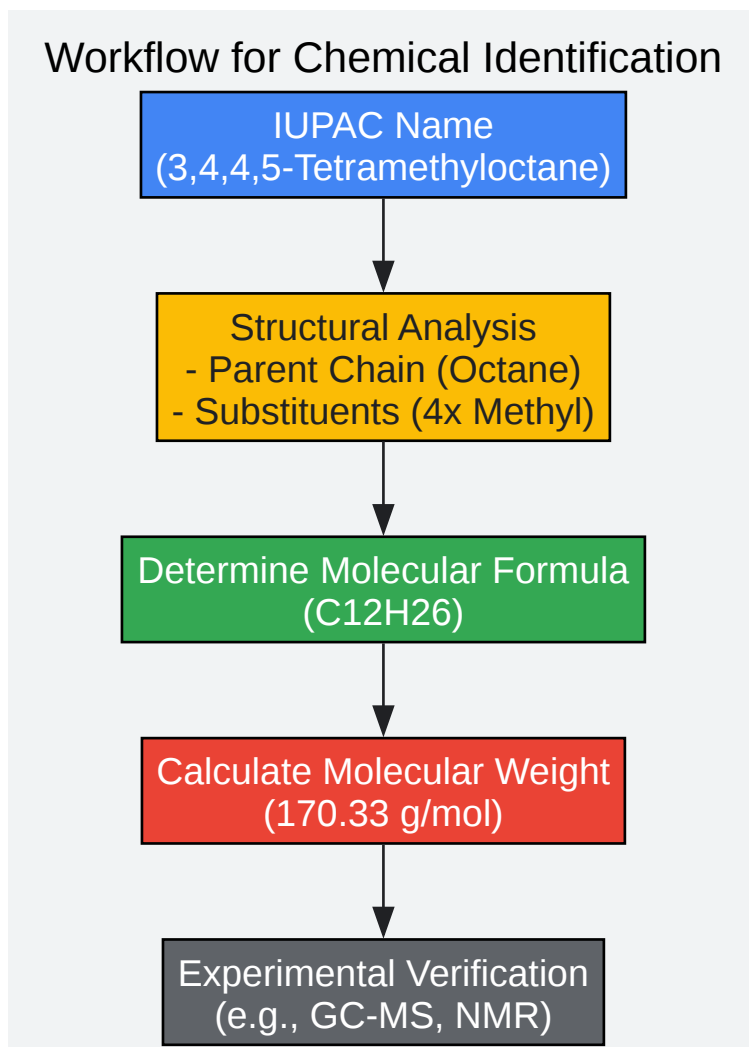
Detailed experimental protocols specifically for the synthesis or analysis of **3,4,4,5-tetramethyloctane** are not readily available in the public domain. However, general methods for the analysis of saturated hydrocarbons are applicable. These would typically include:

- Gas Chromatography-Mass Spectrometry (GC-MS): To determine the purity of a sample and confirm its molecular weight.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: For detailed structural elucidation, confirming the precise arrangement of methyl groups along the octane chain.

Without specific literature, researchers would need to adapt standard protocols for alkane analysis.

Visualizing the Identification Workflow

The logical process for identifying and characterizing a chemical compound like **3,4,4,5-tetramethyloctane** can be represented as a straightforward workflow. This process begins with the compound's name and leads to its fundamental chemical properties.



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Caption: Logical workflow for the identification of **3,4,4,5-tetramethyloctane**.

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